

Personal protective equipment for handling KM05382

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Compound of Interest

Compound Name: KM05382

Cat. No.: B1673668

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Essential Safety and Handling Guide for FAB55382U

Product Identifier: Mouse CCR2 Alexa Fluor® 350 MAb (Clone 475303)

This guide provides essential safety and logistical information for handling the monoclonal antibody product FAB55382U. Researchers, scientists, and drug development professionals should review this information before working with this substance.

Personal Protective Equipment (PPE)

Proper personal protective equipment is crucial when handling this product to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Protective gloves	Minimum glove thickness of 0.11 mm with a breakthrough time of 480 minutes.
Body Protection	Suitable protective clothing	Laboratory coat or other appropriate protective clothing.
Respiratory Protection	Suitable respiratory equipment	Required in case of insufficient ventilation.

Operational Plans

Adherence to proper handling and storage protocols is essential for maintaining product integrity and laboratory safety.

Handling Procedures

- Ventilation: Work in a well-ventilated area. If ventilation is insufficient, use appropriate respiratory protection.
- Hygiene: Practice good personal hygiene. Wash hands thoroughly after handling the material and before eating, drinking, or smoking. Routinely wash work clothing and protective equipment to remove contaminants.
- Spills:
 - Small Spills: Wipe up with absorbent material (e.g., cloth, fleece). Clean the surface thoroughly to remove residual contamination.
 - Large Spills: Stop the flow of material if it can be done without risk. Dike the spilled material where possible. Absorb in vermiculite, dry sand, or earth and place it into containers. Following product recovery, flush the area with water.

- General Precautions: Keep unnecessary personnel away from the handling area. For personal protection, see the PPE section of this document.

Storage Procedures

- Temperature: Store at the temperature specified on the product data sheet.
- Containers: Keep containers tightly closed and properly labeled.

Disposal Plan

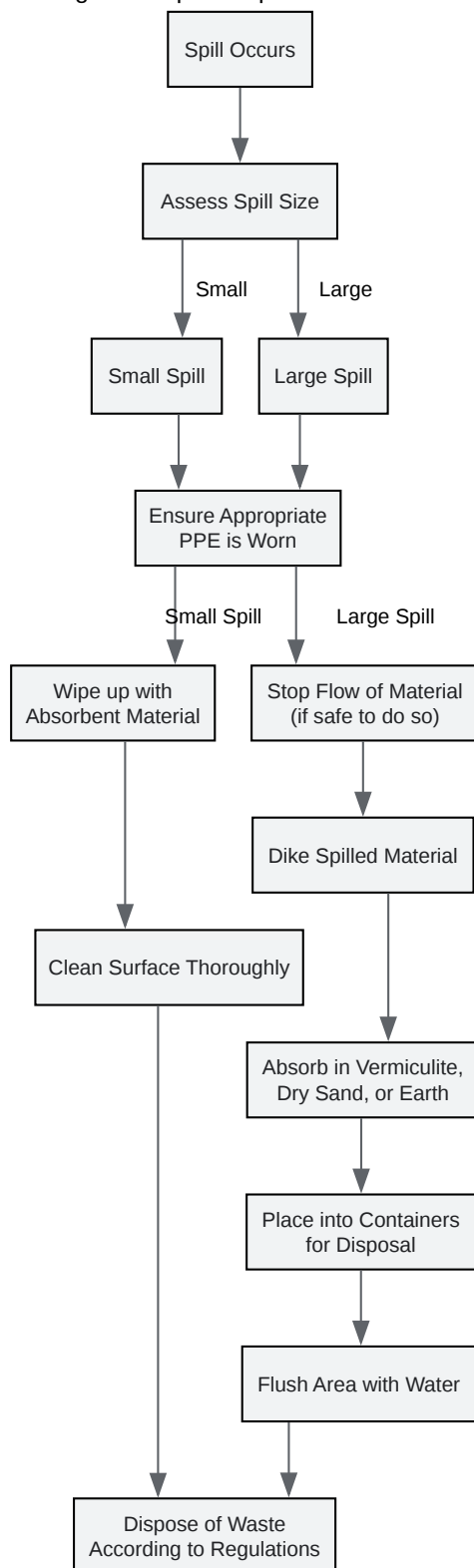
Proper disposal of waste material is critical to prevent environmental contamination and ensure compliance with regulations.

- Waste Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.
- Contaminated Packaging: Empty containers or liners may retain some product residues. This material and its container must be disposed of in a safe manner.
- Spilled Material: Never return spills to the original containers for re-use. For waste disposal of spilled material, see the information above.

Experimental Workflow: Handling a Spill

The following diagram outlines the procedural steps for managing a spill of FAB55382U.

Figure 1. Spill Response Workflow



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Caption: Procedural flow for small and large spills.

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